

Application Notes and Protocols: Methodologies for Testing VLX600 Against Mycobacterium abscessus

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Compound of Interest

Compound Name: VLX600

Cat. No.: B8056828

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Introduction

Mycobacterium abscessus is an emerging, multidrug-resistant opportunistic pathogen causing a spectrum of diseases, most notably pulmonary infections in individuals with underlying lung conditions such as cystic fibrosis. The intrinsic and acquired resistance of M. abscessus to most standard antibiotics presents a significant clinical challenge, necessitating the exploration of novel therapeutic agents.

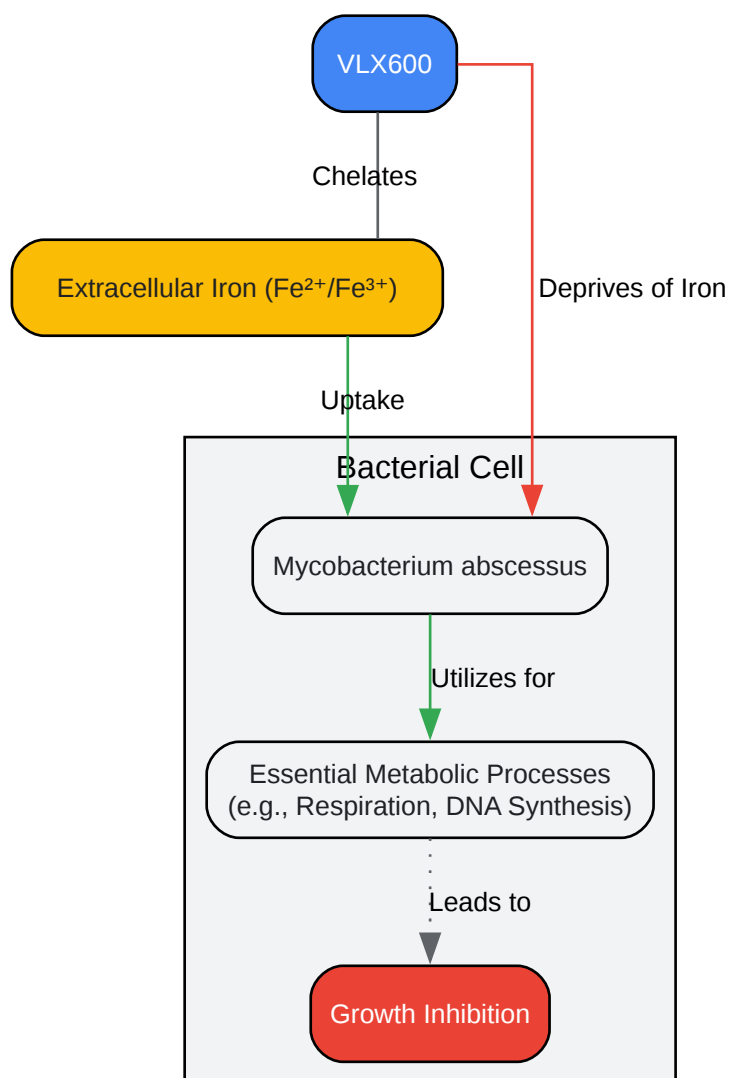
VLX600 is a novel small molecule originally developed as an anticancer agent. It functions as an iron chelator, disrupting mitochondrial respiration and inducing bioenergetic catastrophe in tumor cells.[1][2][3][4][5] Recent studies have demonstrated that this mechanism of action is also effective against M. abscessus. By sequestering essential iron, **VLX600** inhibits the growth of this bacterium, making it a promising candidate for antimicrobial drug development. A 2025 study identified **VLX600** as a potent antimicrobial against various strains of M. abscessus with minimum inhibitory concentrations (MICs) ranging from 4 to 16 µg/mL. The study also confirmed that its antimicrobial activity is abrogated by supplemental iron, indicating a mechanism dependent on iron chelation.

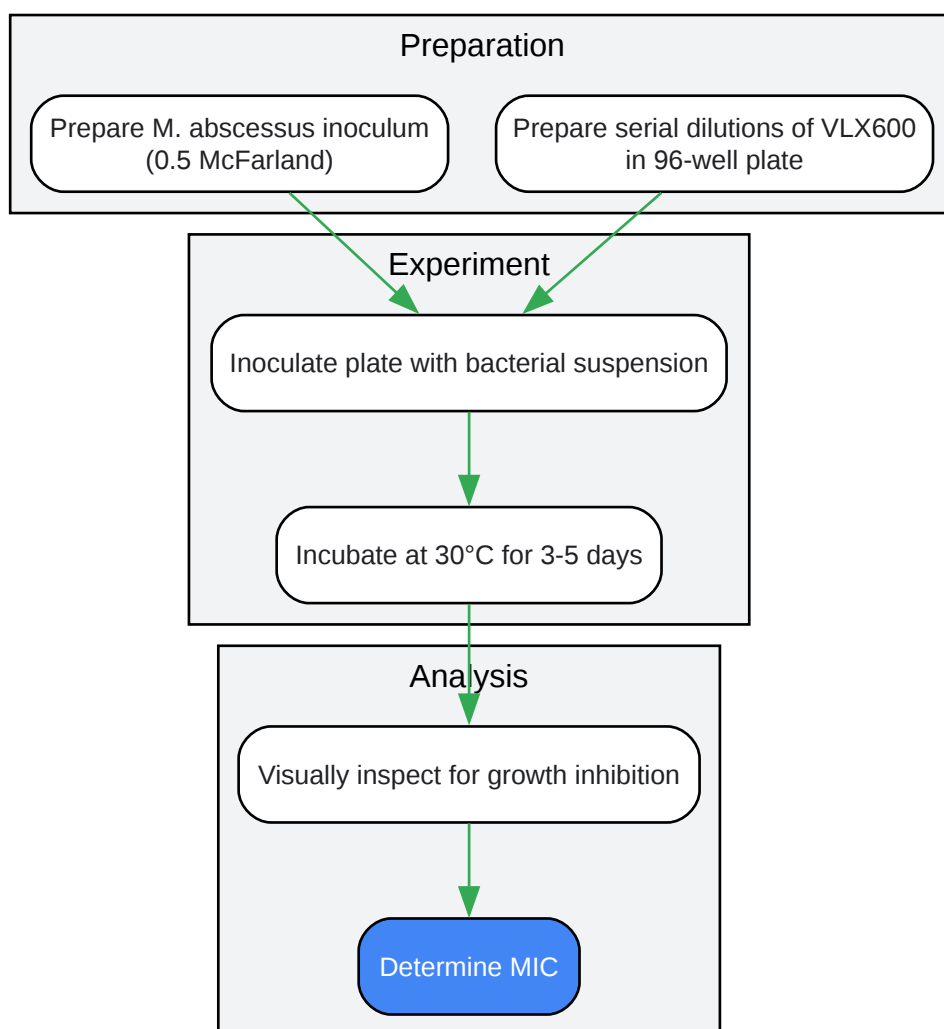
These application notes provide detailed methodologies for testing the efficacy of **VLX600** against Mycobacterium abscessus in a laboratory setting. The protocols outlined below cover

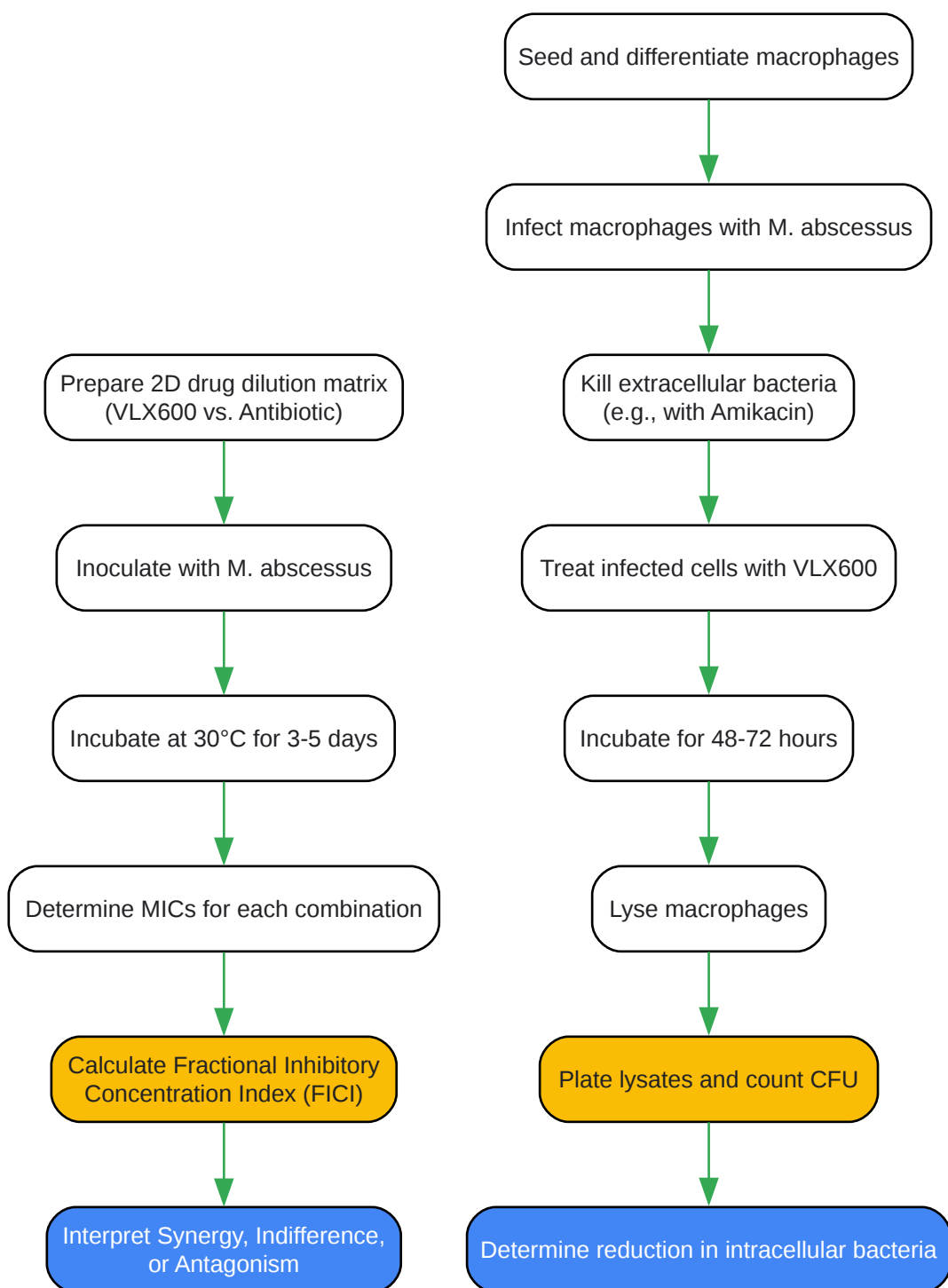
the determination of minimum inhibitory and bactericidal concentrations, assessment of synergistic effects with conventional antibiotics, and evaluation of intracellular activity.

Mechanism of Action: VLX600

VLX600 exerts its antimicrobial effect primarily through the chelation of iron, an essential nutrient for bacterial growth and replication. Iron is a critical cofactor for numerous enzymes involved in vital cellular processes, including DNA synthesis and respiration. By binding to both ferric (Fe^{3+}) and ferrous (Fe^{2+}) ions, **VLX600** deprives *M. abscessus* of this crucial element, leading to the inhibition of its growth. This targeted disruption of iron metabolism presents a compelling strategy to combat this drug-resistant pathogen.







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